

Solvent Compatibility & Stock Preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: yGsy2p-IN-H23

Cat. No.: S8166157

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The primary solvent for **yGsy2p-IN-H23** is **DMSO**. The table below summarizes the quantitative data for preparing stock solutions.

Attribute	Details
Primary Solvent	DMSO [1]
Stock Solution Concentration	100 mg/mL (264.91 mM) [1]
Solution Appearance	Clear solution [1]

For in vivo experiments, the stock solution in DMSO must be further diluted into acceptable dosing vehicles. The table below outlines standard protocols.

Vehicle Composition	Final Concentration	Solution Status	Key Notes
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1]	≥ 1.43 mg/mL (3.79 mM) [1]	Clear solution [1]	Standard protocol for clear solution.
10% DMSO + 90% (20% SBE- β -CD in Saline) [1]	1.43 mg/mL (3.79 mM) [1]	Suspended solution [1]	Requires ultrasonication; suitable for oral/IP injection.

Vehicle Composition	Final Concentration	Solution Status	Key Notes
10% DMSO + 90% Corn Oil [1]	≥ 1.43 mg/mL (3.79 mM) [1]	Clear solution [1]	Use with caution for long-term dosing (> half a month).

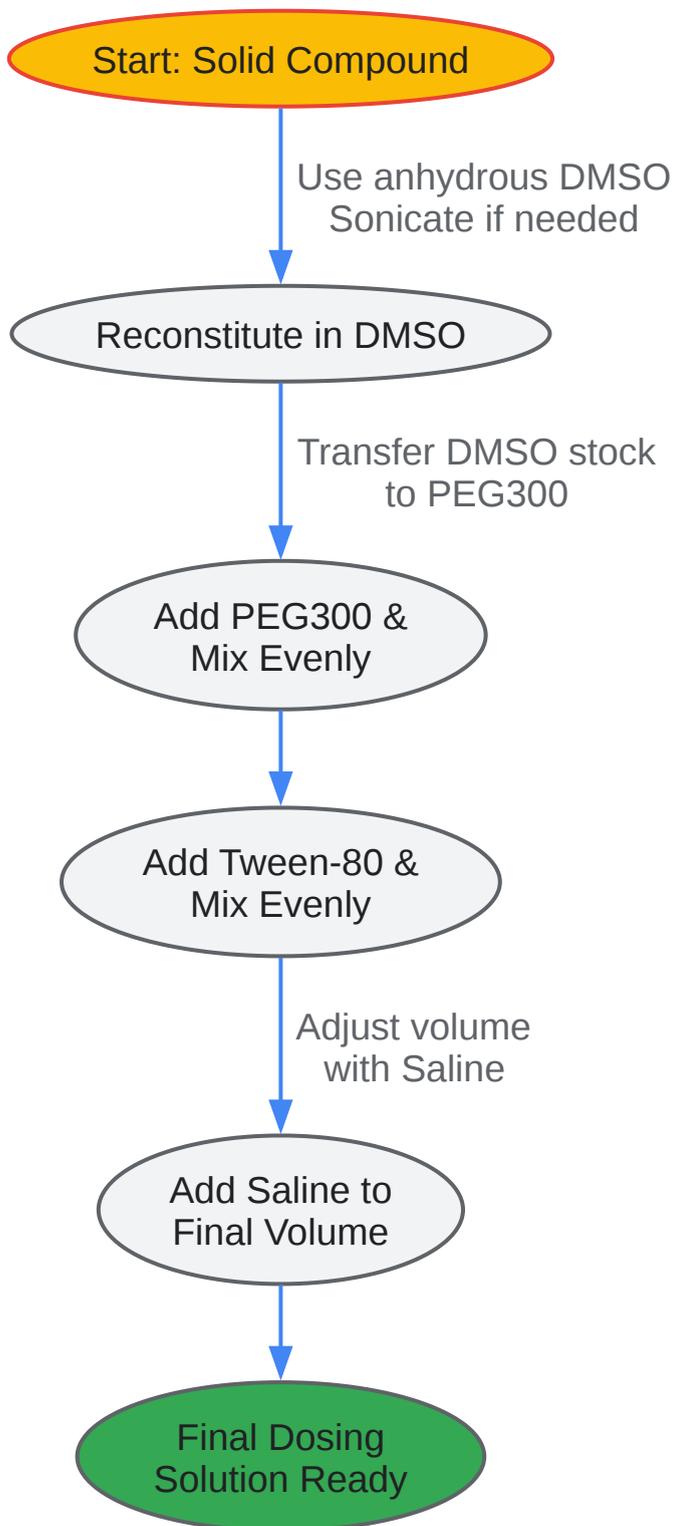
Storage & Handling Guidelines

Proper storage is critical for maintaining the compound's stability.

- **Solid Powder:** Store at -20°C for up to 3 years or at 4°C for up to 2 years [1].
- **Stock Solution in DMSO:** Store at -80°C for up to 6 months or at -20°C for up to 1 month [1]. Aliquot the solution to avoid repeated freeze-thaw cycles.
- **Hygroscopic DMSO Note:** Newly opened, anhydrous DMSO is recommended for solubility, as water absorption can significantly impact the compound's solubility over time [1].

Experimental Workflow for In Vivo Studies

The following diagram illustrates the recommended workflow for preparing an in vivo dosing solution from the solid compound, using the "10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline" protocol as an example.



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Key Troubleshooting FAQs

- **Q: What should I do if my stock solution in DMSO shows precipitation after long-term storage at -20°C?**
 - **A:** Briefly warm the vial to room temperature and vortex it thoroughly. If the precipitate does not dissolve completely, sonicate the solution in a water bath for a few minutes. Do not repeatedly freeze and thaw the stock solution; always prepare working aliquots.
- **Q: The final dosing solution becomes cloudy when I use the SBE-β-CD vehicle protocol. Is this normal?**
 - **A:** Yes, the manufacturer specifies that this protocol yields a **suspended solution**, not a clear one [1]. This suspension is acceptable for oral and intraperitoneal injection but requires ultrasonication during preparation.
- **Q: How can I ensure the stability of my compound in solution for a long-term animal study?**
 - **A:** For studies exceeding two weeks, the protocol with **Corn Oil** as the primary vehicle is recommended [1]. However, please note the manufacturer advises to "choose this protocol carefully" for long-term use [1]. Always monitor your solutions for any signs of precipitation or degradation throughout the study.

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References

1. yGsy2p-IN-H23 [medchemexpress.com]

To cite this document: Smolecule. [Solvent Compatibility & Stock Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8166157#ygsy2p-in-h23-solvent-compatibility>]

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